

Application Notes and Protocols: Solubility of **ent-Thiamphenicol** in Various Solvents

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Compound of Interest

Compound Name: *ent-Thiamphenicol*

Cat. No.: B1683590

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Introduction

ent-Thiamphenicol is the enantiomer of Thiamphenicol, a broad-spectrum bacteriostatic antibiotic. As an enantiomer, its physical and chemical properties in achiral solvents are identical to those of Thiamphenicol. The solubility of an active pharmaceutical ingredient (API) is a critical parameter in drug development, influencing its bioavailability, formulation, and routes of administration. This document provides detailed information on the solubility of **ent-Thiamphenicol** in a range of common solvents, along with standardized protocols for solubility determination. This information is intended for researchers, scientists, and professionals in the field of drug development and pharmaceutical sciences.

Data Presentation: Solubility of **ent-Thiamphenicol**

The solubility of **ent-Thiamphenicol** has been determined in various organic solvents and water. The data presented in Table 1 summarizes the mole fraction solubility (x) at different temperatures, while Table 2 provides solubility in more commonly used concentration units.

Table 1: Mole Fraction Solubility (x) of **ent-Thiamphenicol** in Neat Solvents at Various Temperatures.

Solvent	278.1 5 K (5°C)	283.1 5 K (10°C)	288.1 5 K (15°C)	293.1 5 K (20°C)	298.1 5 K (25°C)	303.1 5 K (30°C)	308.1 5 K (35°C)	313.1 5 K (40°C)	318.1 5 K (45°C)
N,N-dimethylformamide	0.1283	0.1385	0.1494	0.1611	0.1736	0.1869	0.2011	0.2162	0.2322
Acetone	0.0469	0.0521	0.0578	0.0641	0.0710	0.0785	0.0867	0.0956	0.1053
Methanol	0.0267	0.0298	0.0333	0.0371	0.0413	0.0459	0.0509	0.0564	0.0624
1,4-Dioxane	0.0249	0.0278	0.0311	0.0347	0.0387	0.0431	0.0479	0.0532	0.0589
2-Butanone	0.0241	0.0269	0.0301	0.0336	0.0375	0.0418	0.0465	0.0516	0.0572
Ethanol	0.0163	0.0183	0.0205	0.0229	0.0256	0.0286	0.0318	0.0354	0.0393
Acetonitrile	0.0118	0.0133	0.0149	0.0167	0.0187	0.0209	0.0233	0.0259	0.0288
Ethyl Acetate	0.0101	0.0114	0.0128	0.0144	0.0162	0.0181	0.0202	0.0225	0.0251
n-Propanol	0.0099	0.0111	0.0125	0.0140	0.0157	0.0176	0.0196	0.0219	0.0244
Isopropyl Alcohol	0.0078	0.0088	0.0099	0.0111	0.0125	0.0140	0.0157	0.0175	0.0195

Water	0.0002	0.0002	0.0003	0.0003	0.0004	0.0004	0.0005	0.0005	0.0006
n-Butanol	0.0061	0.0069	0.0078	0.0088	0.0099	0.0111	0.0124	0.0139	0.0155
Toluene	0.0003	0.0003	0.0004	0.0004	0.0005	0.0006	0.0007	0.0008	0.0009

Data adapted from a comprehensive study on Thiamphenicol solubility.

Table 2: Solubility of **ent-Thiamphenicol** in Selected Solvents at Ambient Temperature.

Solvent	Approximate Solubility (mg/mL)	Notes
Dimethyl Sulfoxide (DMSO)	30 - 55[1][2]	Sonication may be required to achieve full dissolution.[2]
N,N-Dimethylformamide (DMF)	~30[1]	Purge with an inert gas.[1]
Ethanol	0.2 - 50	Solubility can vary; one source indicates ~200 µg/mL while another suggests 50 mg/mL.
1:1 DMSO:PBS (pH 7.2)	~0.5	Aqueous solutions are not recommended for storage beyond one day.
Water	< 1 (Slightly soluble)	
Acetonitrile	Soluble	
Dimethylacetamide	Soluble	
Alcohol	Soluble	

Experimental Protocols

Protocol 1: Isothermal Equilibrium Solubility Determination

This protocol describes the determination of **ent-Thiamphenicol** solubility in a given solvent at a constant temperature, a method often referred to as the static equilibrium method.

Materials and Reagents:

- **ent-Thiamphenicol** (crystalline solid, purity $\geq 98\%$)
- Selected solvents (HPLC grade or equivalent)
- Thermostatically controlled water bath or incubator
- Vials with screw caps
- Magnetic stirrer and stir bars
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes

Procedure:

- **Sample Preparation:** Add an excess amount of solid **ent-Thiamphenicol** to a series of vials, each containing a known volume of the selected solvent.
- **Equilibration:** Tightly cap the vials and place them in a thermostatically controlled shaker or water bath set to the desired temperature. Allow the mixtures to equilibrate for a sufficient period (e.g., 24-72 hours) with continuous stirring to ensure saturation.
- **Sample Withdrawal and Filtration:** After equilibration, stop the stirring and allow the solid to settle. Carefully withdraw a sample from the supernatant using a pre-warmed (to the experimental temperature) syringe and immediately filter it through a syringe filter into a pre-

weighed volumetric flask. This step is crucial to prevent precipitation due to temperature changes.

- **Quantification:** Dilute the filtered solution with a suitable mobile phase to a concentration within the calibrated range of the HPLC method. Analyze the sample using a validated HPLC method to determine the concentration of **ent-Thiamphenicol**.
- **Data Analysis:** Calculate the solubility in the desired units (e.g., mg/mL, mol/L, or mole fraction) based on the concentration determined by HPLC and the dilution factor.

Protocol 2: Analytical Method for Quantification (HPLC)

Instrumentation:

- **HPLC System:** A system equipped with a pump, autosampler, column oven, and UV detector.
- **Column:** A C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μ m).
- **Mobile Phase:** A mixture of acetonitrile and water (e.g., 60:40 v/v) is often suitable. The exact ratio may need to be optimized.
- **Flow Rate:** 1.0 mL/min.
- **Column Temperature:** 25 °C.
- **Detection Wavelength:** 225 nm.
- **Injection Volume:** 10-20 μ L.

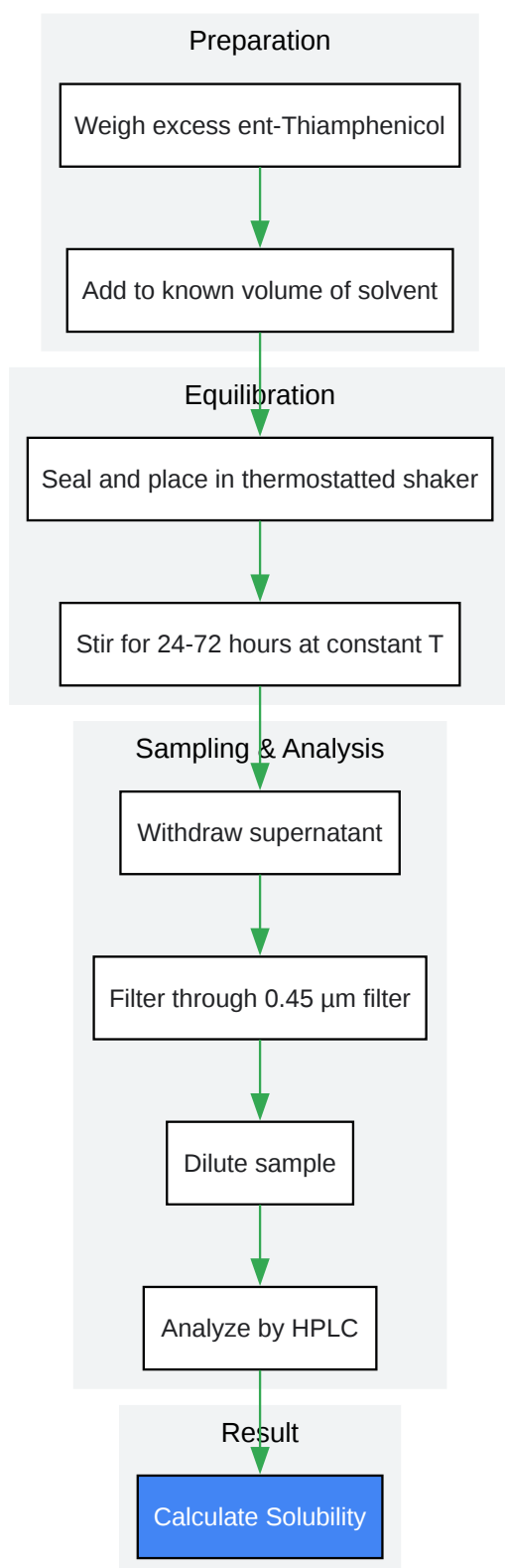
Standard Preparation:

- Prepare a stock solution of **ent-Thiamphenicol** in a suitable solvent (e.g., methanol or mobile phase).
- Perform serial dilutions of the stock solution to prepare a series of calibration standards with known concentrations.

- Inject the calibration standards into the HPLC system to generate a calibration curve.

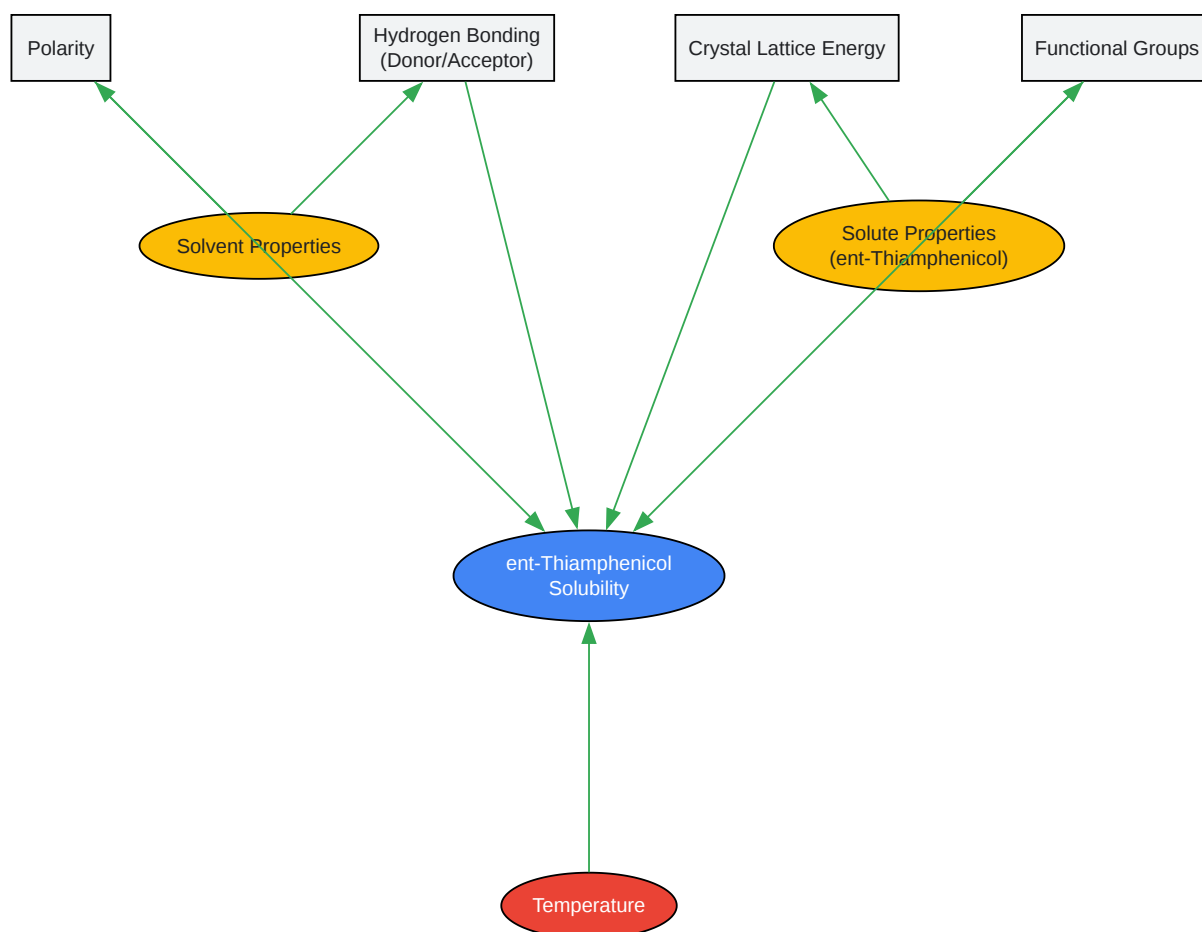
Visualizations

The following diagrams illustrate the experimental workflow for solubility determination and the relationship between solvent properties and solubility.



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Caption: Experimental workflow for solubility determination.



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Caption: Factors influencing the solubility of **ent-Thiamphenicol**.

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References

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- 2. Thiamphenicol CAS#: 15318-45-3 [m.chemicalbook.com]
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